

5-Chloroindole-3-carboxaldehyde: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 5-Chloroindole-3-carboxaldehyde

CAS No.: 827-01-0

Cat. No.: B1630656

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Abstract

5-Chloroindole-3-carboxaldehyde (CAS No. 827-01-0) is a pivotal heterocyclic building block in the fields of medicinal chemistry and organic synthesis. Its indole core, functionalized with a strategically placed chlorine atom and a reactive aldehyde group, offers a unique combination of physicochemical properties and synthetic versatility. This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of the compound's properties, synthesis, reaction mechanisms, and applications. The content herein is grounded in established scientific principles and supported by authoritative references to ensure accuracy and trustworthiness, empowering researchers to leverage this valuable intermediate in their scientific pursuits.

PART 1: Core Compound Analysis

Introduction: The Strategic Importance of Halogenated Indoles

The indole scaffold is a ubiquitous motif in a vast array of biologically active natural products and synthetic pharmaceuticals.^{[1][2][3]} The introduction of a halogen, such as chlorine, onto the indole ring can significantly modulate a molecule's pharmacokinetic and pharmacodynamic properties. Halogenation can enhance membrane permeability, improve metabolic stability by

blocking sites of oxidation, and introduce new binding interactions with target proteins. **5-Chloroindole-3-carboxaldehyde**, also known as 5-chloro-1H-indole-3-carbaldehyde, exemplifies a "privileged scaffold" where the chloro-substituent at the 5-position and the formyl group at the electron-rich 3-position create a molecule primed for diverse chemical transformations.[4][5] This strategic functionalization makes it an invaluable precursor for the synthesis of complex molecules with potential therapeutic applications, including antiplatelet and antibacterial agents.[6]

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical characteristics of **5-Chloroindole-3-carboxaldehyde** is essential for its effective use in research and development.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	827-01-0	[4][5][6][7][8][9]
Molecular Formula	C ₉ H ₆ ClNO	[4][5][9]
Molecular Weight	179.60 g/mol	[4][5]
Appearance	White to light yellow or beige solid/crystalline powder	[4][8]
Melting Point	211-216 °C	[4][8]
Purity	≥95-98% (by GC)	[7][8]
Solubility	Insoluble in water.	[10]
SMILES	<chem>C1=CC2=C(C=C1Cl)C(=CN2)C=O</chem>	[5]
InChI Key	YXEXOIGXNYITQH-UHFFFAOYSA-N	[5]

Spectroscopic Data: Spectroscopic analysis is critical for structure confirmation and purity assessment. While detailed spectra are best consulted directly from spectral databases, typical ¹H NMR and ¹³C NMR data provide characteristic signals for the indole and aldehyde protons

and carbons, respectively.[11][12] Infrared (IR) spectroscopy will show characteristic peaks for the N-H and C=O stretching vibrations.

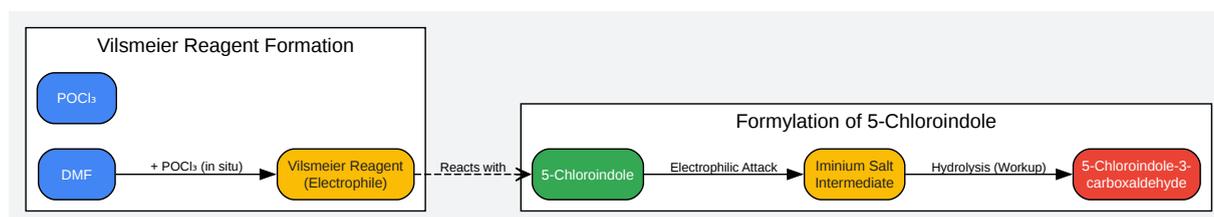
PART 2: Synthesis and Reaction Mechanisms

The Vilsmeier-Haack Reaction: A Cornerstone of Synthesis

The predominant and most efficient method for the industrial and laboratory-scale synthesis of **5-Chloroindole-3-carboxaldehyde** is the Vilsmeier-Haack reaction.[2][3][13] This reaction involves the formylation of an electron-rich aromatic ring, in this case, 5-chloroindole, using a Vilsmeier reagent. The Vilsmeier reagent, a chloroiminium ion, is typically generated in situ from a tertiary amide, such as N,N-dimethylformamide (DMF), and a halogenating agent like phosphorus oxychloride (POCl_3).[3][13][14]

The mechanism proceeds via electrophilic aromatic substitution, where the electron-rich 3-position of the indole ring attacks the electrophilic Vilsmeier reagent.[14] Subsequent hydrolysis of the resulting iminium salt intermediate yields the final aldehyde product.

Diagram 1: Vilsmeier-Haack Reaction Workflow



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Caption: Synthesis of **5-Chloroindole-3-carboxaldehyde** via the Vilsmeier-Haack reaction.

Detailed Experimental Protocol for Synthesis

The following protocol is a representative procedure for the synthesis of **5-Chloroindole-3-carboxaldehyde**.

Materials:

- 5-Chloroindole (CAS: 17422-32-1)
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride (POCl_3)
- Sodium hydroxide (NaOH) solution or sodium bicarbonate (NaHCO_3) solution
- Methanol or other suitable recrystallization solvent
- Ice, distilled water
- Standard laboratory glassware, magnetic stirrer, and heating mantle

Procedure:

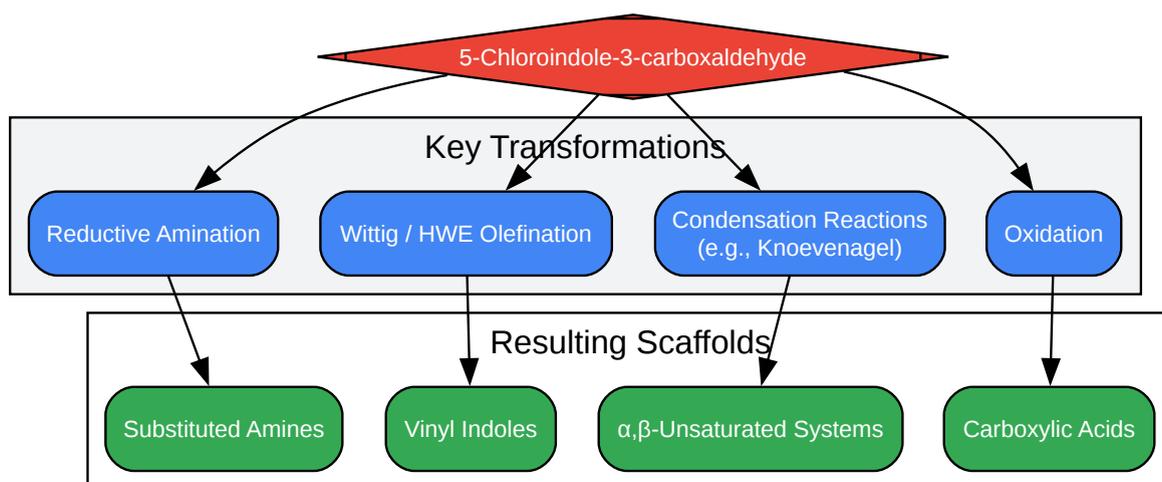
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool anhydrous DMF in an ice bath.
- Slowly add phosphorus oxychloride dropwise to the cooled DMF with continuous stirring to form the Vilsmeier reagent.^[4]
- Prepare a solution of 5-chloroindole in a minimal amount of anhydrous DMF.^[4]
- Add the 5-chloroindole solution dropwise to the Vilsmeier reagent, maintaining the low temperature.^[4]
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to approximately 40-50°C for about 45 minutes to an hour.^[4] Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and carefully pour it over crushed ice.

- Neutralize the mixture by adding a solution of sodium hydroxide or sodium bicarbonate until the solution is basic.[4]
- The resulting precipitate is collected by filtration, washed with water, and dried.
- The crude product can be purified by recrystallization from a suitable solvent like methanol to afford the final product as a white to beige solid.[4]

Key Synthetic Applications

5-Chloroindole-3-carboxaldehyde serves as a versatile starting material for a variety of chemical transformations, enabling the synthesis of a diverse library of compounds.

Diagram 2: Synthetic Utility of **5-Chloroindole-3-carboxaldehyde**



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